

# Isopropyl Valerate: A Technical Guide to its Chemical Properties and Applications

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## Compound of Interest

Compound Name: *Isopropyl valerate*

Cat. No.: *B102743*

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## Abstract

**Isopropyl valerate**, also known as isopropyl pentanoate, is an ester characterized by its distinct fruity aroma, reminiscent of apples and pineapple. This property makes it a valuable compound in the flavor and fragrance industries. Beyond its sensory characteristics, a thorough understanding of its chemical and physical properties is essential for its application in research, development, and quality control. This technical guide provides a comprehensive overview of the core chemical properties of **isopropyl valerate**, detailed experimental protocols for its synthesis and analysis, and a summary of its safety and reactivity profile.

## Chemical Identity and Physical Properties

**Isopropyl valerate** is a colorless liquid with the molecular formula  $C_8H_{16}O_2$ .<sup>[1][2]</sup> Its identity is well-defined by various chemical identifiers and it possesses a specific set of physical properties that are crucial for its handling, formulation, and application.

Table 1: Chemical Identifiers for **Isopropyl Valerate**

Identifier	Value
IUPAC Name	propan-2-yl pentanoate[2]
Synonyms	Isopropyl pentanoate, Valeric acid, isopropyl ester[1][2]
CAS Number	18362-97-5[1][2]
Molecular Formula	C <sub>8</sub> H <sub>16</sub> O <sub>2</sub> [1][2]
Molecular Weight	144.21 g/mol [1][2]
InChIKey	OCAIYHCKLADPEG-UHFFFAOYSA-N[3]
SMILES	CCCCC(=O)OC(C)C[4]

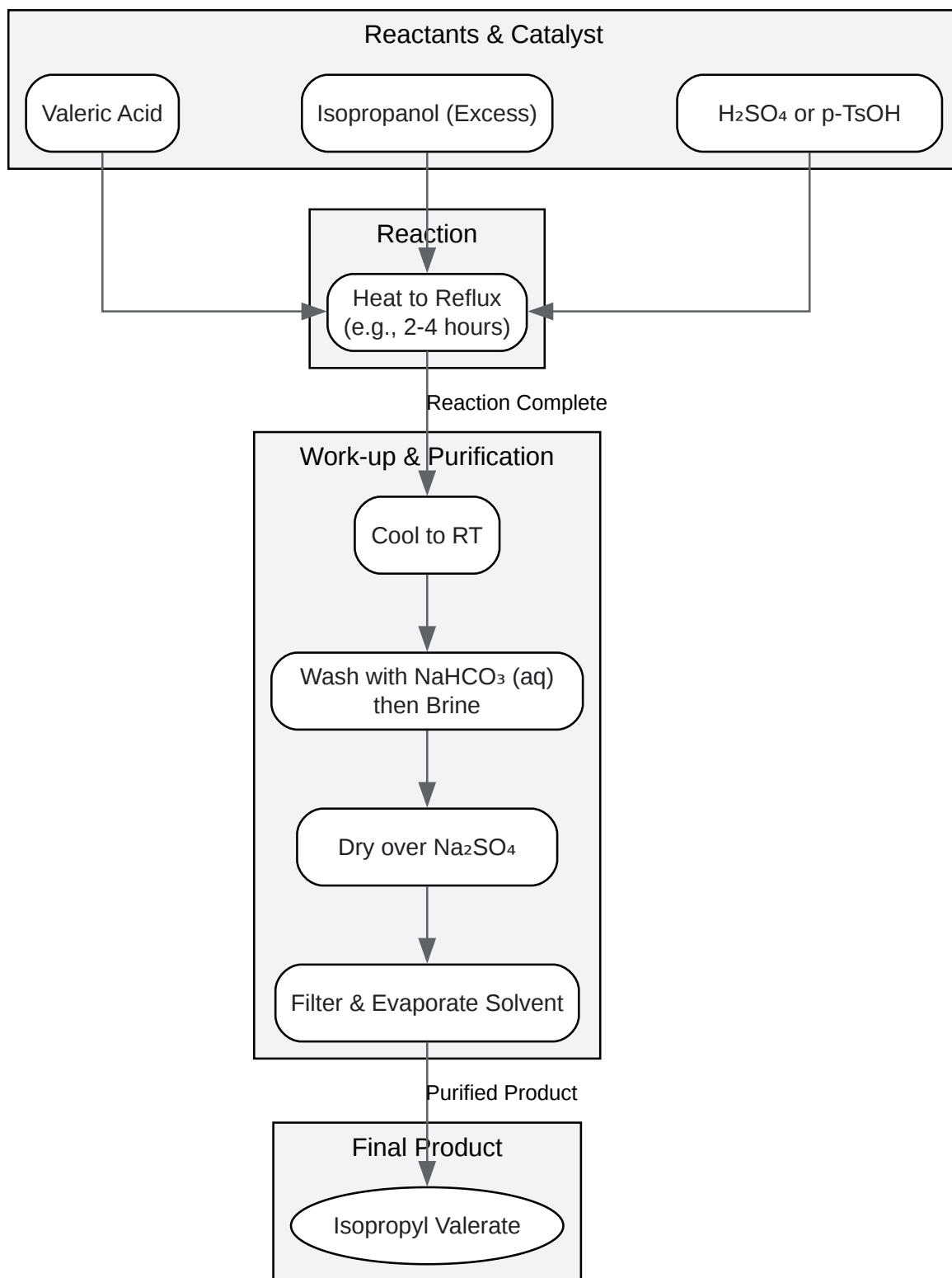
Table 2: Physical and Chemical Properties of **Isopropyl Valerate**

Property	Value
Appearance	Colorless clear liquid
Odor	Fruity, apple, pineapple[4]
Boiling Point	162.84°C (estimate)[1]
Melting Point	-63.35°C (estimate)[1]
Density	0.855 - 0.861 g/cm <sup>3</sup> @ 25°C[5]
Flash Point	46.7 °C[1]
Vapor Pressure	2.91 mmHg @ 25°C[1]
Refractive Index	1.398 - 1.404 @ 20°C[5]
Solubility	Soluble in ethanol, methanol, isopropanol[4]
XLogP3-AA	2.3[2][4]

## Synthesis and Reactivity

### Synthesis via Fischer Esterification

**Isopropyl valerate** is commonly synthesized via the Fischer esterification of valeric acid with isopropanol, using a strong acid catalyst such as sulfuric acid ( $\text{H}_2\text{SO}_4$ ) or p-toluenesulfonic acid (p-TsOH).[6] This is a reversible reaction where the equilibrium is driven towards the product by using an excess of one reactant (typically the alcohol) or by removing water as it is formed.[6]



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A generalized workflow for the synthesis of **isopropyl valerate**.

## Reactivity Profile

As an ester, **isopropyl valerate** is susceptible to hydrolysis back to valeric acid and isopropanol, a reaction catalyzed by both acids and bases. It can react vigorously with strong oxidizing agents, strong acids, and strong bases.<sup>[7]</sup> The ester functional group is the primary site of reactivity.

## Experimental Protocols

### Protocol for Synthesis: Fischer Esterification

This protocol is a representative procedure for the synthesis of **isopropyl valerate**.

Materials:

- Valeric acid
- Isopropanol (reagent grade)
- Concentrated sulfuric acid ( $\text{H}_2\text{SO}_4$ )
- 5% Sodium bicarbonate ( $\text{NaHCO}_3$ ) aqueous solution
- Saturated sodium chloride (brine) solution
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Ethyl acetate (for extraction)
- Round-bottom flask, reflux condenser, separatory funnel, heating mantle, rotary evaporator

Procedure:

- To a 100 mL round-bottom flask, add valeric acid (e.g., 0.1 mol) and an excess of isopropanol (e.g., 0.3-0.5 mol).<sup>[4]</sup>
- Carefully add a catalytic amount of concentrated sulfuric acid (e.g., 0.5-1 mL) to the mixture while swirling.<sup>[4]</sup>

- Add boiling chips, attach a reflux condenser, and heat the mixture to a gentle reflux for 2-4 hours.[1] The reaction can be monitored by Thin-Layer Chromatography (TLC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Remove the excess isopropanol using a rotary evaporator.[2]
- Dissolve the residue in ethyl acetate (e.g., 50 mL) and transfer it to a separatory funnel.
- Wash the organic layer sequentially with 50 mL of water, two 25 mL portions of 5% sodium bicarbonate solution (to neutralize the acid catalyst), and finally with 25 mL of brine.[2][4]
- Transfer the organic layer to an Erlenmeyer flask and dry it over anhydrous sodium sulfate.[4]
- Decant or filter the solution to remove the drying agent, and concentrate the filtrate on a rotary evaporator to yield the crude **isopropyl valerate**.
- The product can be further purified by simple or fractional distillation if required.

## Protocol for Analysis: GC-MS

Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful technique for the identification and quantification of volatile compounds like **isopropyl valerate** in complex mixtures, such as flavor and fragrance formulations.[8][9]

### Instrumentation & Materials:

- Gas chromatograph with a mass spectrometer detector (GC-MS)
- Appropriate GC column (e.g., non-polar or medium-polarity column like DB-5ms)
- Helium (carrier gas)
- Sample vials
- Solvent for dilution (e.g., dichloromethane or ethanol)
- **Isopropyl valerate** standard for reference

#### Procedure:

- **Sample Preparation:** Prepare a dilute solution of the sample containing **isopropyl valerate** in a suitable solvent. For quantitative analysis, a series of calibration standards should be prepared.
- **Instrument Setup:**
  - **Injector:** Set to a temperature of ~250°C.
  - **Oven Program:** A typical temperature program might start at 50°C, hold for 1-2 minutes, then ramp at 10°C/min to 250°C and hold for 5 minutes. This program should be optimized based on the sample matrix.
  - **Carrier Gas:** Set a constant flow rate for helium (e.g., 1 mL/min).
  - **MS Detector:** Set the transfer line temperature to ~280°C. The ion source temperature is typically set to ~230°C. Acquire data in full scan mode (e.g., m/z 40-400) for identification.
- **Injection:** Inject a small volume (e.g., 1 µL) of the prepared sample into the GC.
- **Data Analysis:** Identify the **isopropyl valerate** peak by its retention time, which should match that of the standard. Confirm the identity by comparing the acquired mass spectrum with a library spectrum (e.g., NIST) or the spectrum of the standard.<sup>[9]</sup> The mass spectrum will show characteristic fragment ions.

## Spectroscopic Data

Spectroscopic analysis is critical for the structural elucidation and confirmation of **isopropyl valerate**.

- **<sup>1</sup>H NMR:** The proton NMR spectrum will show characteristic signals for the pentanoate chain and the isopropyl group.
- **<sup>13</sup>C NMR:** The carbon NMR spectrum will show distinct peaks for each of the eight carbon atoms in the molecule.

- Mass Spectrometry (MS): Electron ionization (EI) mass spectrometry typically results in fragmentation. Key fragments for **isopropyl valerate** would include ions corresponding to the loss of the isopropoxy group and cleavage at various points along the pentyl chain.
- Infrared (IR) Spectroscopy: The IR spectrum is dominated by a strong carbonyl (C=O) stretching absorption band characteristic of esters, typically found around 1735-1750  $\text{cm}^{-1}$ .

## Safety and Handling

**Isopropyl valerate** is classified as a flammable liquid and vapor.[2] It is essential to handle the compound in a well-ventilated area and away from sources of ignition.

Table 3: GHS Hazard Information for **Isopropyl Valerate**

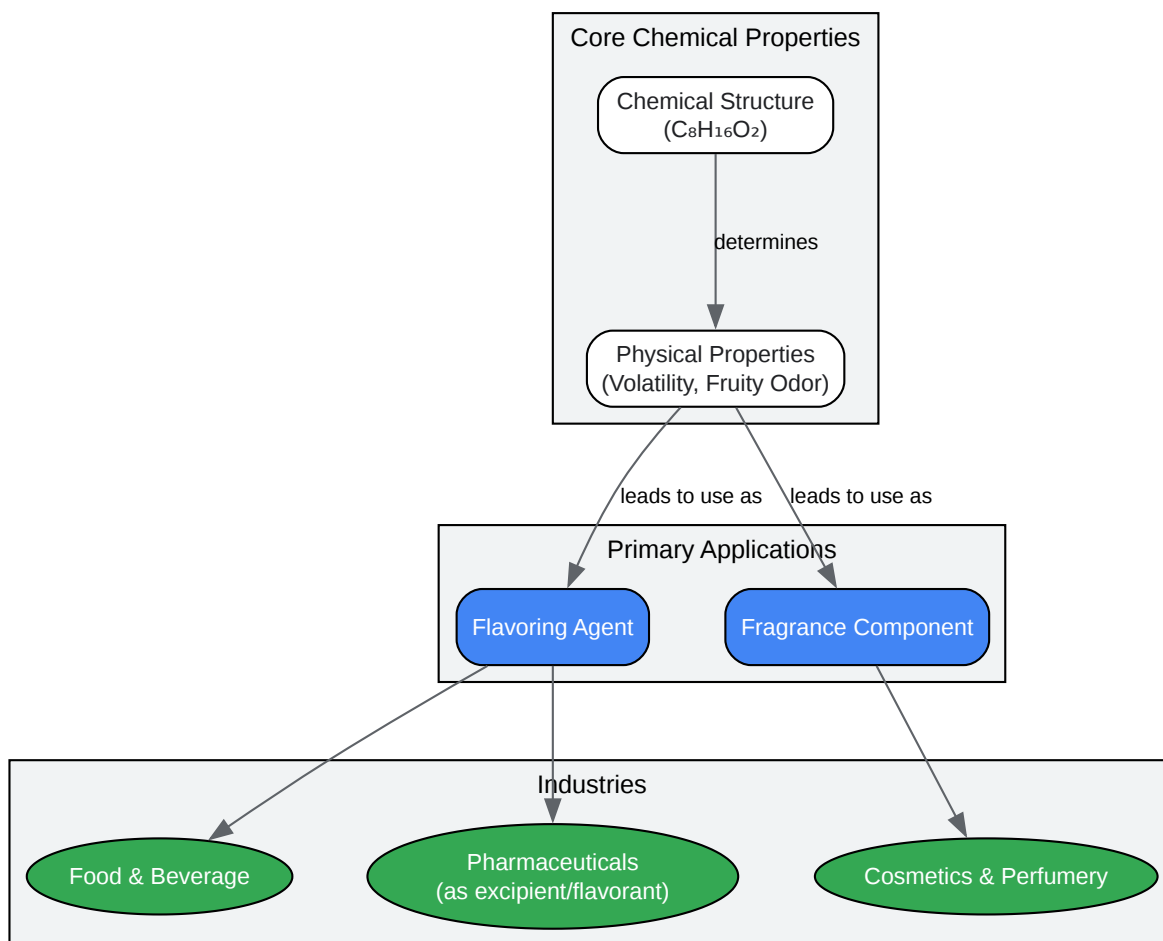
Hazard Class	Pictogram	Signal Word	Hazard Statement
Flammable Liquids (Category 3)	GHS02 (Flame)	Warning	H226: Flammable liquid and vapor[2]

Precautionary Statements:

- P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[2]
- P233: Keep container tightly closed.[2]
- P280: Wear protective gloves/eye protection/face protection.
- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.

## Applications and Relevance

The primary application of **isopropyl valerate** stems from its organoleptic properties. Its relationship between chemical structure and application is straightforward.



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Relationship between properties and applications of **isopropyl valerate**.

- Food and Beverage Industry: It is used as a flavoring agent to impart fruity notes to products like candies, baked goods, and beverages.[1]
- Fragrance and Cosmetic Industry: Its pleasant aroma makes it a common ingredient in perfumes, lotions, and other scented personal care products.[1]

- Pharmaceutical Industry: There is potential for its use in pharmaceutical formulations, likely as a flavoring agent to improve the palatability of oral medications.[1]

## Conclusion

**Isopropyl valerate** is a well-characterized ester with a significant role in the flavor and fragrance industries. Its synthesis is straightforward, typically achieved through Fischer esterification, and its chemical properties are well-documented. The analytical methods outlined in this guide provide robust means for quality control and research. A comprehensive understanding of its physical properties, reactivity, and safety profile is paramount for its effective and safe application by researchers, scientists, and professionals in drug development and other chemical industries.

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